

Is 9-decenoic acid a monounsaturated fatty acid?

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Compound of Interest

Compound Name: 9-Decenoic acid

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9-Decenoic Acid: A Monounsaturated Fatty Acid

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **9-decenoic acid**, confirming its classification as a monounsaturated fatty acid. This document will delve into its chemical properties, structure, and relevant experimental protocols. The information is tailored for researchers, scientists, and professionals in drug development who are interested in the characteristics and applications of this medium-chain fatty acid.

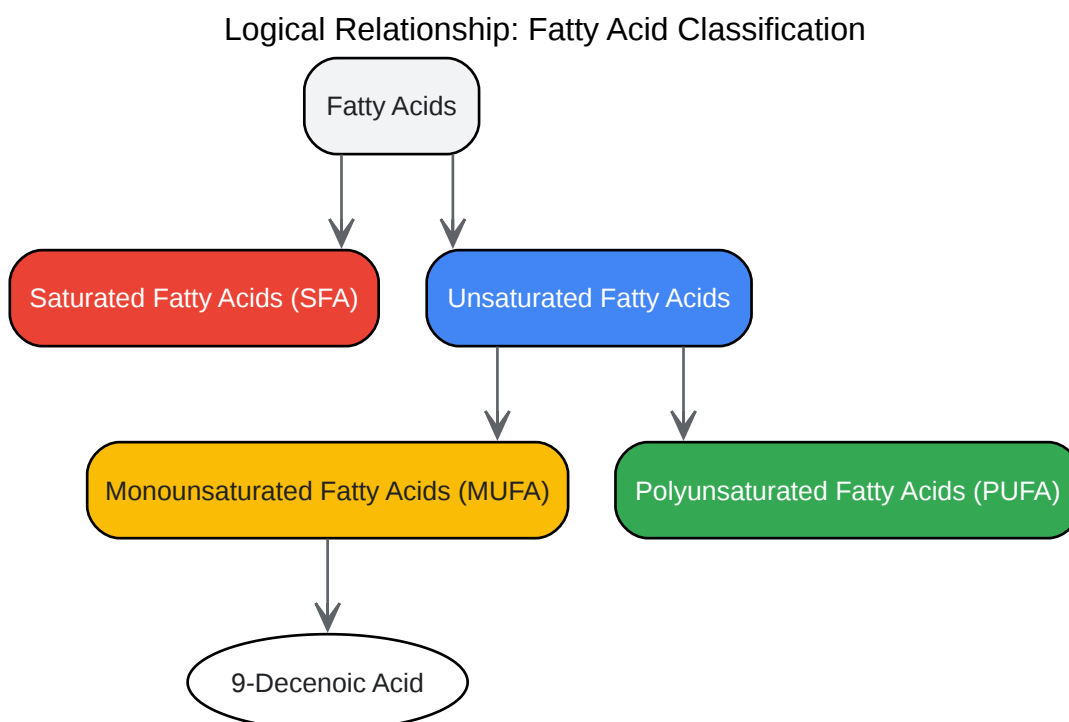
Classification of 9-Decenoic Acid

Fatty acids are carboxylic acids with a long aliphatic chain, which can be either saturated or unsaturated. Unsaturated fatty acids contain one or more carbon-carbon double or triple bonds.

A monounsaturated fatty acid (MUFA) is characterized by the presence of a single carbon-carbon double bond in its fatty acid chain, with all other carbon atoms being single-bonded.^[1] In contrast, polyunsaturated fatty acids (PUFAs) have more than one double bond. Monounsaturated fats are a type of unsaturated fatty acid that contains only one double or triple bond in the carbon chain.^[2]

9-Decenoic acid, with the chemical formula $C_{10}H_{18}O_2$, is a fatty acid with a 10-carbon chain. Its structure features a single double bond located at the ninth carbon atom (C9). This structural characteristic unequivocally classifies **9-decenoic acid** as a monounsaturated fatty acid.[3] It is also known by other names such as Caproleic acid and Dec-9-enoic acid.[4][5]

The following diagram illustrates the classification of fatty acids and the position of **9-decenoic acid** within this classification.



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Fatty Acid Classification Diagram

Physicochemical Properties of 9-Decenoic Acid

A summary of the key physicochemical properties of **9-decenoic acid** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₈ O ₂	[3][5][6]
Molecular Weight	170.25 g/mol	[3][5][6]
IUPAC Name	dec-9-enoic acid	[6]
CAS Number	14436-32-9	[4][5]
Appearance	Colorless liquid	[6]
Boiling Point	269.0 to 271.0 °C at 760 mm Hg	[6]
Density	0.918 g/mL at 25 °C	[7]
Refractive Index	1.447 at 20 °C	[7]
Water Solubility	0.072 g/L	[8]
logP (Octanol/Water)	3.36	[8]

Occurrence and Biological Significance

9-Decenoic acid has been reported in various natural sources, including butterfat and several types of cheeses such as Swiss, blue, cheddar, Romano, and Parmesan.[7] It is also found in mutton, hop oil, beer, and both white and red wine.[7] While research into the specific biological roles of **9-decenoic acid** is ongoing, other monounsaturated fatty acids are known to have various biological activities. For instance, some studies have reported antimicrobial and anti-inflammatory properties for other monounsaturated fatty acids like 9-octadecenoic acid.[9][10]

Experimental Protocols: Synthesis of 9-Decenoic Acid

The synthesis of **9-decenoic acid** can be achieved through various organic synthesis routes. Below is a detailed methodology for a potential synthesis route based on the hydrolysis of its methyl ester.

Objective: To synthesize **9-decenoic acid** from **9-decenoic acid** methyl ester.

Materials:

- **9-Decenoic acid** methyl ester (DAME)
- Potassium hydroxide (KOH)
- Isopropyl alcohol
- Water
- Concentrated hydrochloric acid (HCl)
- Saturated sodium chloride (NaCl) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- 5-L 5-necked round-bottom flask
- Mechanical stirrer
- Addition funnel
- Condenser
- Thermocouple
- Water bath
- Distillation apparatus

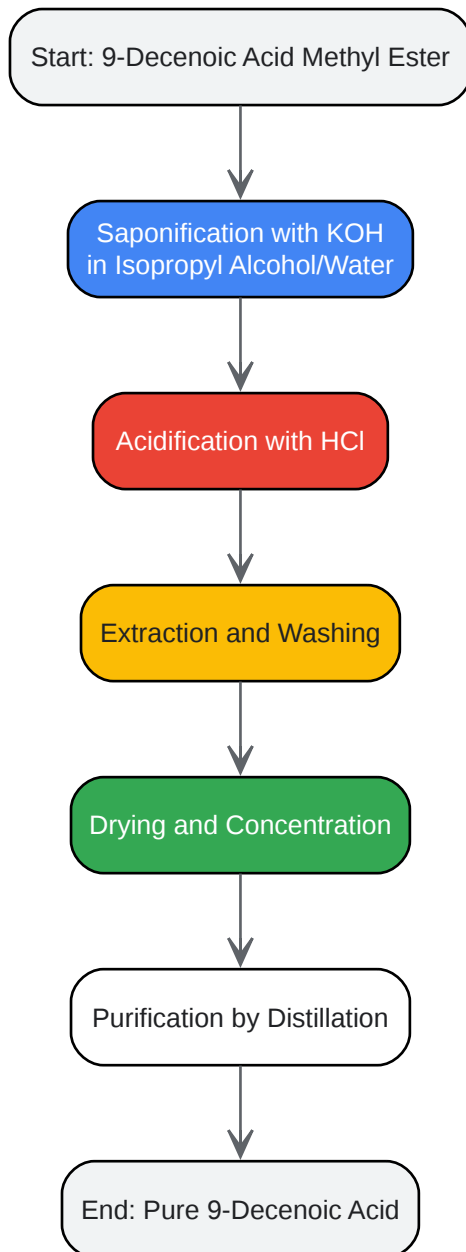
Procedure:

- **Reaction Setup:** A 5-L 5-necked round-bottom flask is equipped with a mechanical stirrer, an addition funnel, a condenser, a thermocouple, and a stopper. The flask is charged with 1106 g of **9-decenoic acid** methyl ester, 540 mL of water, and 300 mL of isopropyl alcohol.^[11] A nitrogen atmosphere is established by passing nitrogen gas through the headspace for 15 minutes.^[11]

- Saponification: An aqueous solution of potassium hydroxide (10 M, 660 mL) is added over a period of 5 minutes. The reaction is exothermic, and the temperature will rise. The mixture is stirred for four hours, maintaining a temperature of about 30 °C.[11]
- Acidification: The reaction mixture is cooled in a water bath. Concentrated aqueous hydrochloric acid (37%, 600 mL) is added in portions over one hour, ensuring the temperature is maintained below 40 °C, until the pH of the mixture is between 1 and 2.[11]
- Extraction and Washing: The organic layer is separated and washed three times with 250 mL of saturated NaCl solution.[11]
- Drying and Concentration: The organic layer is dried over anhydrous Na₂SO₄, filtered, and concentrated under reduced pressure.[11]
- Purification: The crude product is purified by distillation at 2 torr and 140 °C to yield pure **9-decenoic acid** as a colorless liquid.[11]

The following workflow diagram illustrates the key steps in the synthesis of **9-decenoic acid**.

Experimental Workflow: Synthesis of 9-Decenoic Acid



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9-Decenoic Acid Synthesis Workflow

Conclusion

Based on its chemical structure, which contains a ten-carbon chain with a single double bond, **9-decenoic acid** is definitively classified as a monounsaturated fatty acid. Its distinct physicochemical properties and presence in various natural products make it a compound of

interest for further research and potential applications in various scientific and industrial fields. This guide provides foundational technical information to support such endeavors.

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